

A Comparative Toxicological Analysis of Diisopropylaminoethyl Derivatives

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Compound Name: 2-(Diisopropylamino)ethyl chloride

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This guide provides a comparative overview of the toxicological data for several diisopropylaminoethyl derivatives. The information is intended to assist researchers and professionals in the fields of drug development, toxicology, and chemical safety in understanding the relative hazards associated with these compounds. The data presented is a synthesis of publicly available toxicological information.

Executive Summary

Diisopropylaminoethyl derivatives are a class of chemical compounds with varied industrial and research applications. However, some of these derivatives, most notably the nerve agent VX, exhibit extreme toxicity. This guide focuses on a comparative analysis of available toxicological data, including acute toxicity (LD50), cytotoxicity, and genotoxicity, for a selection of these compounds. A significant portion of the available data pertains to the chemical warfare agent VX and its precursors, highlighting the critical need for careful handling and assessment of any novel derivative within this chemical family. The primary mechanism of acute toxicity for the most potent derivatives is the irreversible inhibition of acetylcholinesterase, a critical enzyme in the nervous system.

Acute Toxicity Comparison

The following table summarizes the available median lethal dose (LD50) data for various diisopropylaminoethyl derivatives. LD50 is a standardized measure of the acute toxicity of a



substance, representing the dose required to kill 50% of a tested population. Lower LD50 values indicate higher toxicity.

Compound Name	CAS Number	Chemical Structure	LD50 (Oral, Rat)	LD50 (Dermal, Rabbit)	LD50 (Inhalation, Rat)
VX Nerve Agent	50782-69-9	S-(2- (diisopropyla mino)ethyl) O-ethyl methylphosp honothioate	Extremely low (not specified for oral)	5-10 mg/kg[1]	Extremely low (not specified for inhalation)
N,N- Diisopropyla minoethanol	96-80-0	C8H19NO	860 mg/kg[2]	394 mg/kg[2] [3]	Data Not Available
2- Diisopropyla minoethyl chloride hydrochloride	4261-68-1	C8H19Cl2N	96.75 mg/kg[4]	197 mg/kg[4]	12 mg/m³/4H[5]
Diisopropyla mine	108-18-9	C6H15N	770 mg/kg[6]	>10,000 mg/kg[6]	1140 ppm (2 hr)
N,N- Diisopropylet hylamine	7087-68-5	C8H19N	317 mg/kg[7]	>2000 mg/kg	2.63 mg/L (4 hr)[7]
2- (Diisopropyla mino)ethyl methacrylate	16715-83-6	C12H23NO2	Data Not Available	Data Not Available	Data Not Available

Mechanism of Action: Acetylcholinesterase Inhibition



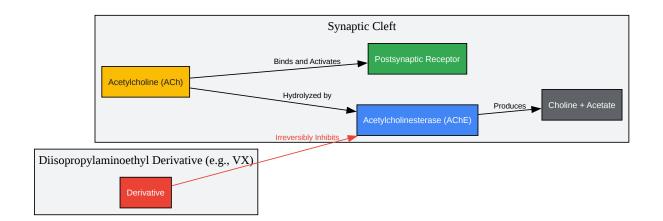




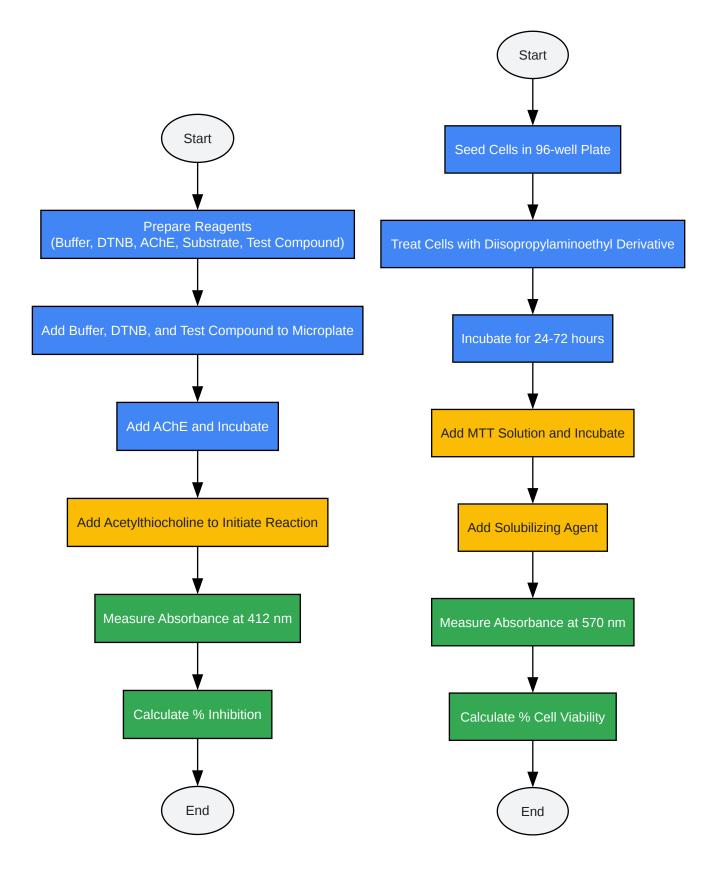
The high acute toxicity of organophosphorus diisopropylaminoethyl derivatives, such as the nerve agent VX, is primarily attributed to their potent and irreversible inhibition of the enzyme acetylcholinesterase (AChE).[8] AChE is crucial for the proper functioning of the nervous system, where it breaks down the neurotransmitter acetylcholine (ACh) at the synaptic cleft.

The inhibition of AChE leads to an accumulation of acetylcholine, resulting in the continuous stimulation of muscarinic and nicotinic receptors. This overstimulation disrupts nerve impulses and leads to a range of severe physiological effects, including convulsions, paralysis, and ultimately, death by asphyxiation due to respiratory muscle failure.[8][9]









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